

Available Information on C.I. Solvent Blue 83

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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The table below summarizes the key data found for **C.I. Solvent Blue 83**. Please note that much of the quantitative data is not available (N/A) in the searched sources.

Property	Value / Description
CAS Number	103220-11-7 [1] [2] [3]
Molecular Formula	C ₁₂ H ₁₁ N ₃ (cited in one source) [2]
Molecular Weight	Not consistently reported (0 or N/A) [1] [2] [3]
Chemical Class	Triarylmethane dye [2]
Heat Resistance	Up to 280°C [3]
Solubility	Insoluble in water; soluble in various organic solvents [3]

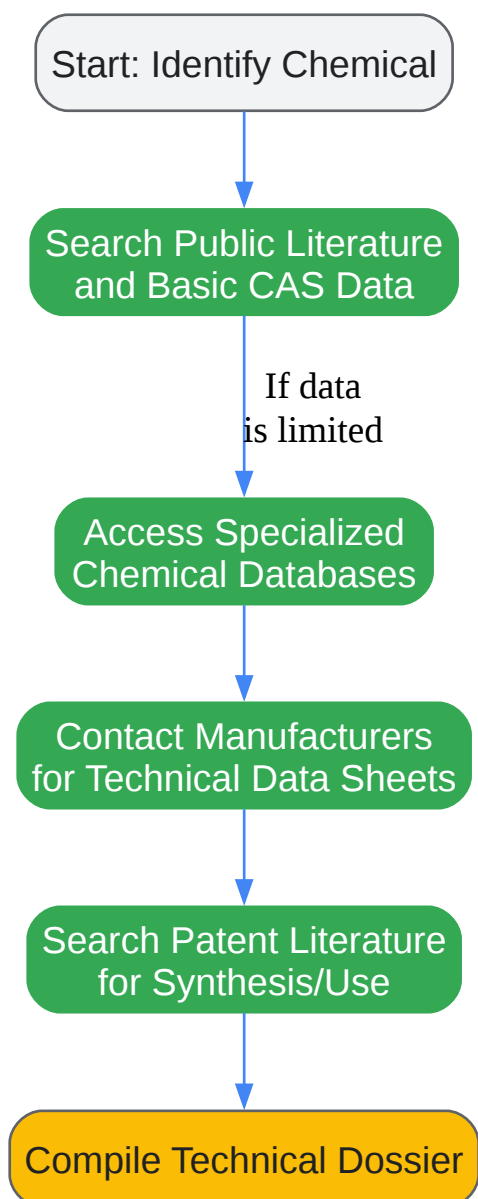
One source indicates that, as a triarylmethane dye, **C.I. Solvent Blue 83** typically undergoes several key reaction types, though specific details and conditions are not provided [2].

- **Electrophilic Aromatic Substitution:** The aromatic rings in the dye can undergo further substitution due to the presence of electron-donating groups [2].
- **Reduction Reactions:** The dye can be reduced to form colorless or differently colored compounds under specific conditions [2].

- **Decomposition:** Under extreme conditions like high temperature or strong oxidizing agents, the dye may decompose into simpler aromatic compounds [2].

General Workflow for Information Retrieval

The following chart outlines a recommended workflow for gathering in-depth technical data on specialized chemicals.



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References

1. C.I. Solvent | CAS#:103220-11-7 | Chemsrvc Blue 83 [chemsrc.com]

2. Buy C.I. Solvent Blue 83 | 103220-11-7 [smolecule.com]

3. C.I. Solvent Blue 83 | 103220-11-7 [amp.chemicalbook.com]

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